

Cross-Validation of Isohopeaphenol's Bioactivity: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: Isohopeaphenol

Cat. No.: B15592739

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A comprehensive analysis of **Isohopeaphenol**'s cytotoxic effects on various cancer cell lines reveals a degree of selectivity towards liver cancer cells, with preliminary insights suggesting the involvement of apoptotic pathways. This guide provides a comparative summary of its bioactivity, detailed experimental protocols for assessment, and a proposed signaling pathway for its mechanism of action.

Comparative Bioactivity of Isohopeaphenol

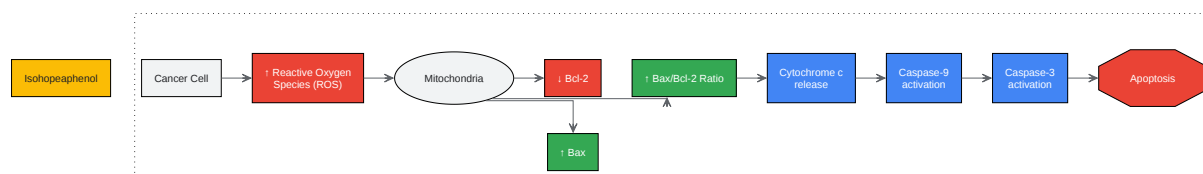
Isohopeaphenol, a naturally occurring resveratrol tetramer, has demonstrated cytotoxic activity against specific cancer cell lines. To provide a clear comparison of its efficacy, the following table summarizes the available 50% inhibitory concentration (IC₅₀) values across different cell lines.

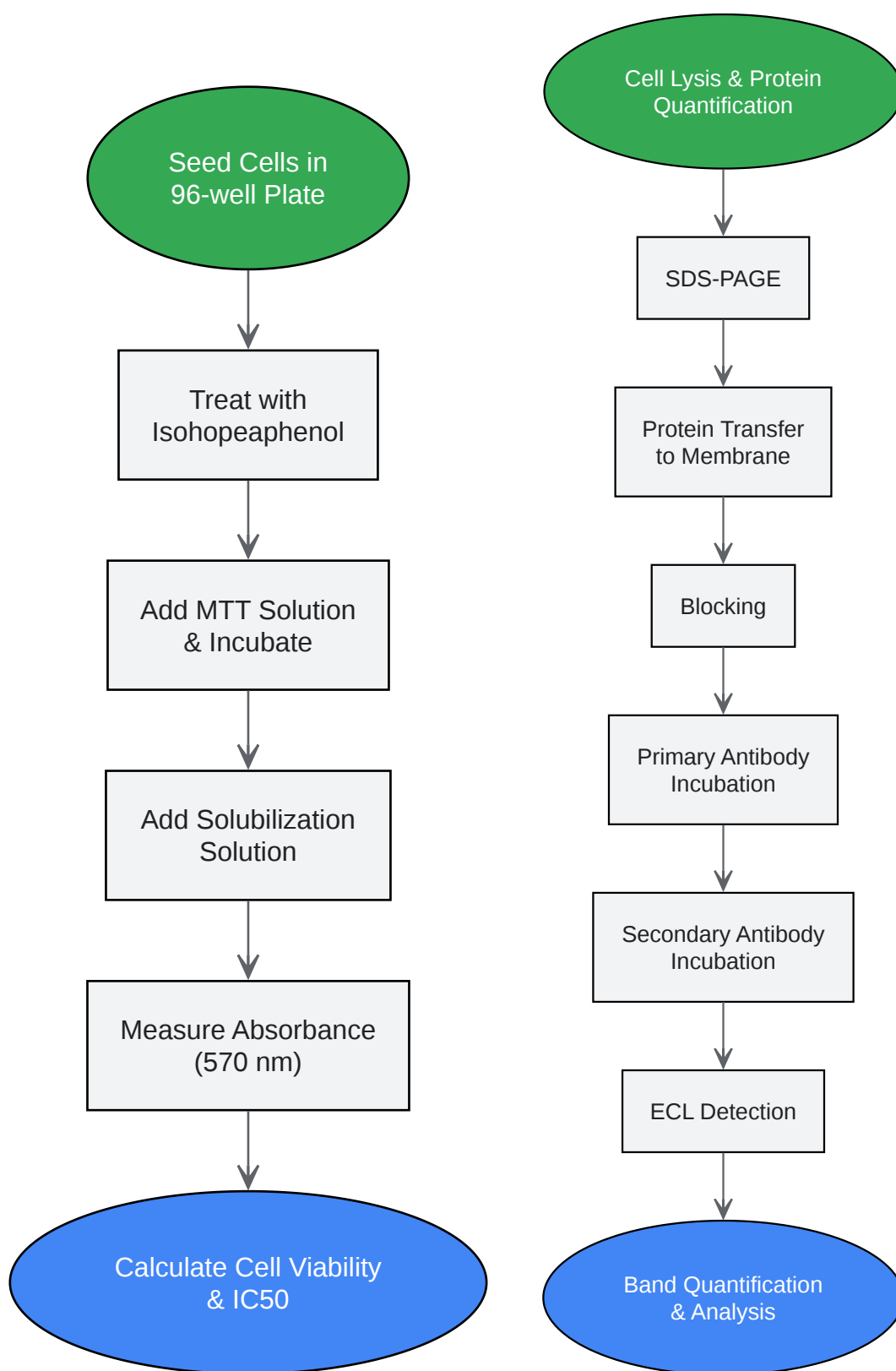
Cell Line	Cancer Type	IC ₅₀ (μM)	Notes
HepG2	Hepatocellular Carcinoma	54	-
Hep3B	Hepatocellular Carcinoma	26.0 ± 3.0	More sensitive than HepG2.[1]
HH4	Non-cancerous Hepatocytes	Low cytotoxicity	Suggests selectivity for cancer cells.[1]

Further research is required to establish the IC50 values of **Isohopeaphenol** in a broader range of cancer cell lines, including but not limited to breast, lung, and colon cancer, to fully elucidate its cytotoxic profile.

Unraveling the Mechanism: Apoptosis Induction

While direct studies on the signaling pathways modulated by **Isohopeaphenol** are limited, research on structurally related resveratrol oligomers suggests a likely mechanism of action involving the induction of apoptosis.^[1] The proposed pathway, as depicted below, involves the generation of reactive oxygen species (ROS), leading to the activation of the intrinsic apoptotic cascade.





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References

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